Application Notes and Protocols for Azido-PEG5-azide in PROTAC Synthesis

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Compound of Interest

Compound Name:	*Azido-PEG5-azide*
CAS No.:	*356046-26-9*
Cat. No.:	*B017231*

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Introduction to PROTAC Technology and the Role of PEG Linkers

Proteolysis Targeting Chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to harness the cell's own protein disposal machinery—the ubiquitin-proteasome system (UPS)—to selectively eliminate disease-causing proteins.[1][2][3] A PROTAC molecule consists of three key components: a "warhead" ligand that binds to the target Protein of Interest (POI), an "anchor" ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects these two elements.[4] By bringing the POI and the E3 ligase into close proximity, the PROTAC facilitates the ubiquitination of the POI, marking it for degradation by the 26S proteasome.[3]

The linker is a critical determinant of a PROTAC's efficacy. Its length, composition, and flexibility influence the formation of a stable and productive ternary complex (POI-PROTAC-E3 ligase), which is essential for efficient ubiquitination.[1][5] Polyethylene glycol (PEG) linkers are

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among the most common motifs used in PROTAC design, with some statistics indicating their use in over half of reported PROTACs.[5] PEG linkers offer several advantages:

- Enhanced Solubility: The hydrophilic nature of the PEG chain can significantly improve the aqueous solubility of the often large and hydrophobic PROTAC molecule.[6]
- Biocompatibility: PEG is well-known for its low toxicity and immunogenicity.
- Optimizable Length: PEG linkers are commercially available in various lengths, allowing for systematic optimization of the distance between the warhead and anchor ligands to achieve maximal degradation potency.[5]
- Conformational Flexibility: The flexibility of the PEG chain can help the PROTAC adopt an optimal conformation for ternary complex formation.[6]

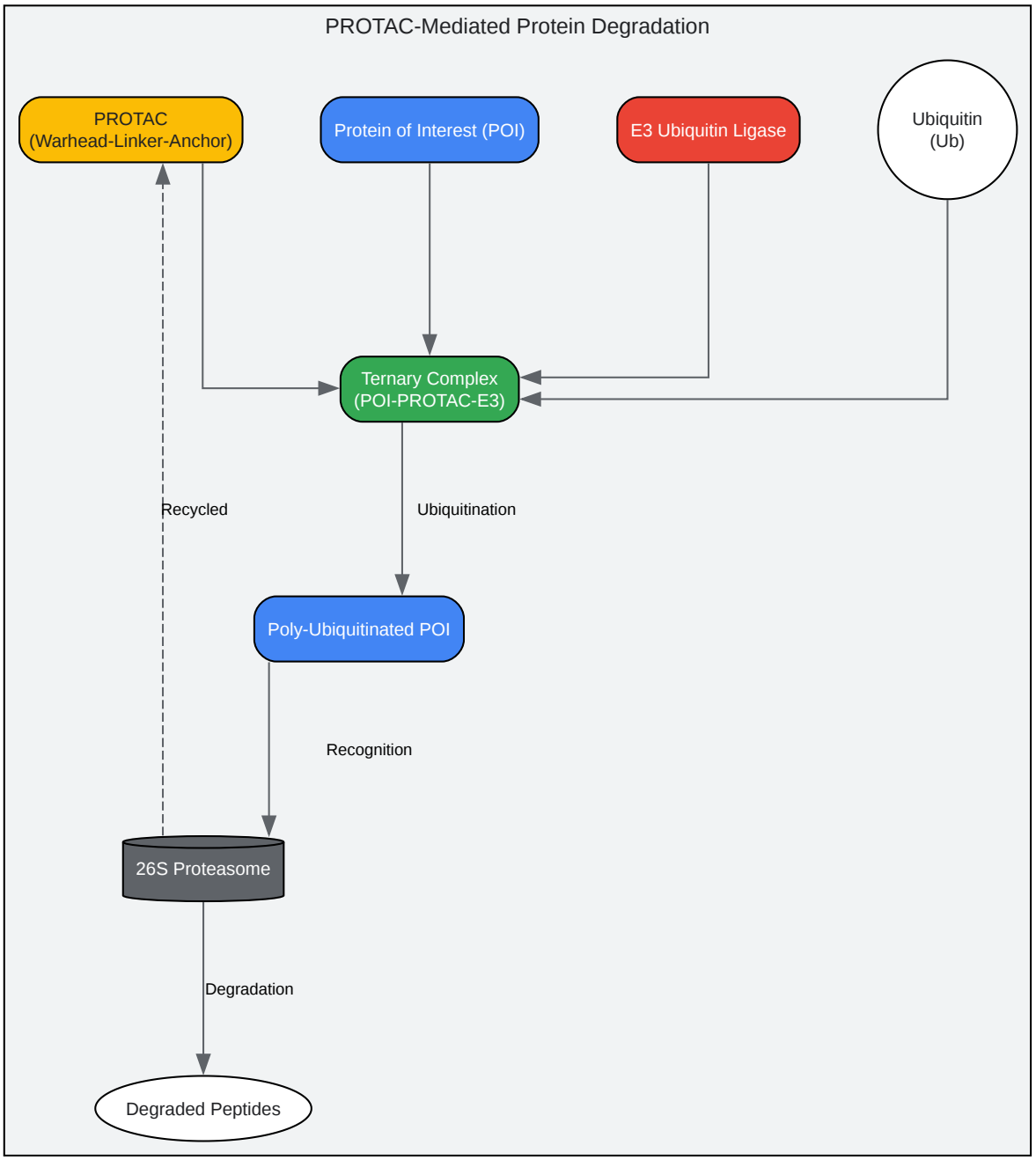
Azido-PEG5-azide: A Versatile Homobifunctional Linker

Azido-PEG5-azide is a PEG-based, homobifunctional linker designed for the efficient synthesis of PROTACs. Its structure consists of a 5-unit polyethylene glycol chain capped at both ends with highly reactive azide (N_3) groups. This symmetrical design makes it an ideal building block for modular PROTAC assembly using one of the most reliable bioorthogonal reactions: "click chemistry".

The terminal azide groups enable facile and high-yield conjugation to alkyne-functionalized ligands via the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.[7] This approach offers a convergent and efficient synthetic strategy, allowing for the rapid generation of PROTAC libraries with diverse warheads and E3 ligase ligands for screening and optimization.[1] The resulting triazole ring formed during the click reaction is metabolically stable and contributes to the linker's structural properties.

Diagrams and Visualizations

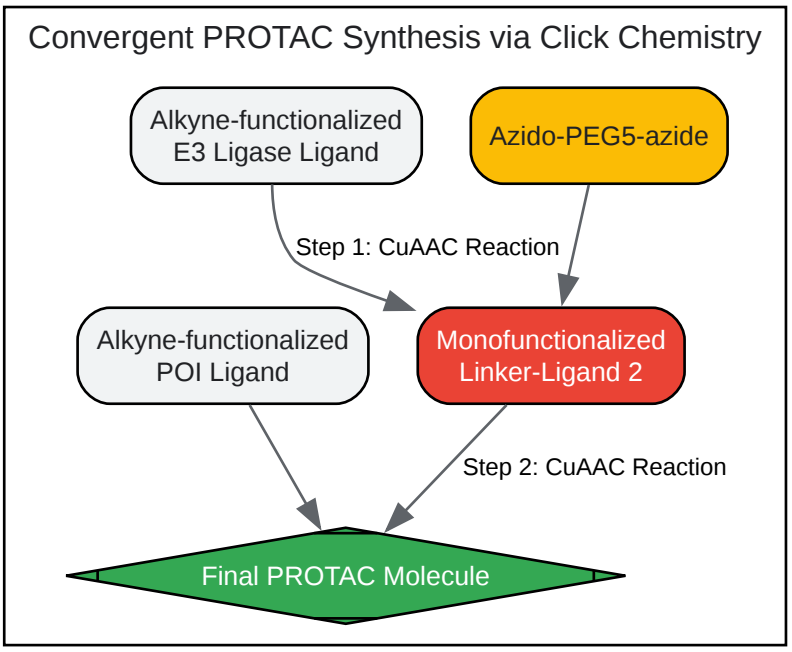
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Caption: The PROTAC mechanism of action, leading to targeted protein degradation.

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Caption: A convergent workflow for PROTAC synthesis using **Azido-PEG5-azide**.

Experimental Protocols

Protocol 1: Synthesis of a PROTAC using **Azido-PEG5-azide** via CuAAC

This protocol describes a general procedure for the two-step synthesis of a PROTAC using a homobifunctional azide linker. It assumes the starting materials, an alkyne-functionalized POI ligand and an alkyne-functionalized E3 ligase ligand, are prepared in advance.

Materials:

- Alkyne-functionalized E3 ligase ligand (e.g., Alkyne-Pomalidomide)
- **Azido-PEG5-azide**
- Alkyne-functionalized POI ligand
- Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$)

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- Sodium ascorbate
- Solvent: e.g., a mixture of Dimethylformamide (DMF), t-BuOH, and water.
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) (Optional, as a copper ligand)
- Reverse-phase HPLC for purification

Procedure:

Step 1: Synthesis of the Monofunctionalized Intermediate

- In a reaction vial, dissolve the Alkyne-functionalized E3 ligase ligand (1.0 equivalent) and **Azido-PEG5-azide** (1.1 equivalents) in a suitable solvent mixture (e.g., DMF/t-BuOH/H_2O at a 4:1:1 ratio).
- Degas the solution by bubbling with nitrogen or argon for 15-20 minutes.
- Add a freshly prepared aqueous solution of sodium ascorbate (0.3 equivalents).
- Add an aqueous solution of copper(II) sulfate pentahydrate (0.15 equivalents). If using, pre-mix the copper sulfate with THPTA.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by LC-MS. The reaction is typically complete within 2-4 hours.
- Upon completion, dilute the mixture with water and extract with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product (the monofunctionalized azide-PEG5-E3 Ligand intermediate) by silica gel column chromatography or reverse-phase HPLC.

Step 2: Synthesis of the Final PROTAC

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- Dissolve the purified intermediate from Step 1 (1.0 equivalent) and the Alkyne-functionalized POI ligand (1.0 equivalent) in the solvent mixture.
- Repeat steps 1.2 through 1.9. The final purification of the PROTAC molecule is typically performed using reverse-phase HPLC to achieve high purity (>95%).
- Characterize the final product by LC-MS and ^{1}H NMR.

Parameter	Representative Value	Source/Comment
Reaction Scale	10-100 mg	Typical for lab-scale PROTAC synthesis.
Solvent Volume	1-5 mL	Adjusted based on the scale.
Reaction Time	2-12 hours per step	Monitored by LC-MS for completion.
Typical Yield	55-90% per click step	Based on literature for similar CuAAC reactions.[8]
Final Purity	>95%	Required for biological assays.

Protocol 2: Evaluation of PROTAC-Mediated Protein Degradation by Western Blot

This protocol provides a standard method to quantify the degradation of a target protein in cells after treatment with a synthesized PROTAC.

Materials:

- Cultured cells expressing the POI (e.g., MCF-7, HEK293)
- Synthesized PROTAC
- Vehicle control (e.g., DMSO)
- Phosphate-buffered saline (PBS)

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- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels, transfer apparatus, and buffers
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against the POI
- Primary antibody against a loading control (e.g., GAPDH, β-actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate (ECL)
- Imaging system

Procedure:

- Cell Plating: Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of treatment.
- PROTAC Treatment: The next day, treat the cells with varying concentrations of the PROTAC (e.g., 1 nM to 10 µM) to determine the dose-response. Include a vehicle-only control. Incubate for a specified time (e.g., 18-24 hours).
- Cell Lysis: After incubation, wash the cells twice with ice-cold PBS. Add 100-150 µL of ice-cold RIPA buffer to each well, scrape the cells, and transfer the lysate to a microcentrifuge tube.
- Lysate Clarification: Centrifuge the lysates at 14,000 rpm for 15 minutes at 4°C. Transfer the supernatant to a new tube.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.

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- Sample Preparation: Normalize the protein concentration for all samples with lysis buffer. Add Laemmli sample buffer and boil at 95°C for 5-10 minutes.
- SDS-PAGE and Transfer: Load equal amounts of protein (e.g., 20-30 µg) per lane on an SDS-PAGE gel. Separate the proteins by electrophoresis and then transfer them to a PVDF membrane.
- Immunoblotting:
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody for the POI (at the manufacturer's recommended dilution) overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane three times with TBST.
- Detection: Apply the ECL substrate and capture the chemiluminescent signal using an imaging system.
- Stripping and Re-probing: If necessary, strip the membrane and re-probe with the primary antibody for the loading control.
- Data Analysis: Quantify the band intensities using software like ImageJ. Normalize the POI band intensity to the corresponding loading control band intensity. Calculate the percentage of remaining protein relative to the vehicle control.

Quantitative Data and Performance Metrics

The efficacy of a PROTAC is characterized by two key parameters derived from dose-response experiments:

- DC_{50} (Half-maximal Degradation Concentration): The concentration of the PROTAC required to degrade 50% of the target protein. A lower DC_{50} value indicates higher potency.

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- D_{max} (Maximum Degradation): The maximum percentage of protein degradation achieved at high PROTAC concentrations. A higher D_{max} indicates greater efficacy.

The table below shows representative performance data for a hypothetical BRD4-targeting PROTAC synthesized using an **Azido-PEG5-azide** linker, with JQ1 as the warhead and Pomalidomide as the E3 ligase anchor.

PROTAC Construct	Linker	Cell Line	Treatment Time (h)	DC_{50} (nM)	D_{max} (%)	Source/Comment
Example-PROTAC-1	Azido-PEG5-azide	22Rv1	24	~25 nM	>90%	Representative data based on similar published BRD4 degraders. Actual values require experimental determination.
Benchmark (dBET1)	Alkyl Linker	22Rv1	24	~30 nM	>95%	Published data for comparison.

Note: The optimal linker length and composition are highly dependent on the specific POI and E3 ligase pair. The flexibility and length of the PEG5 linker are hypothesized to facilitate the formation of a productive ternary complex, leading to potent degradation.[4] Empirical testing of various linker lengths is crucial for optimizing a PROTAC for a new target.

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